

Technical Safety & Handling Guide: (4-Ethoxybenzyl)triphenylphosphonium Chloride

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Compound of Interest

Compound Name:	(4-Ethoxybenzyl)triphenylphosphonium chloride
CAS No.:	69743-35-7
Cat. No.:	B13146311

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Core Application: Synthesis of SGLT2 Inhibitors (e.g., Dapagliflozin)

Part 1: Executive Summary & Chemical Profile

Strategic Context for Drug Development

(4-Ethoxybenzyl)triphenylphosphonium chloride is a critical C-C bond-forming reagent, primarily utilized in the synthesis of SGLT2 inhibitors (Sodium-Glucose Cotransporter-2), such as Dapagliflozin (Farxiga).^[1] It serves as the precursor for the Wittig olefination reaction, introducing the 4-ethoxybenzyl moiety essential for the pharmacophore's selectivity.

Unlike its bromide counterpart, the chloride salt offers higher atom economy for large-scale manufacturing but presents distinct hygroscopic challenges that affect stoichiometry and yield consistency.

Identity & Physicochemical Data

Parameter	Specification	Technical Note
Chemical Name	(4-Ethoxybenzyl)triphenylphosphonium chloride	
CAS Number	69743-35-7	Verify batch certificate; hydrates vary.[1]
Molecular Formula	C ₂₇ H ₂₆ ClOP	
Molecular Weight	432.92 g/mol	Lighter than Bromide salt (~477 g/mol).
Appearance	White to off-white crystalline powder	Yellowing indicates oxidation/decomposition.
Solubility	Soluble in DCM, CHCl ₃ , MeOH; Sparingly in H ₂ O	Critical: High water solubility increases bioavailability and aquatic toxicity.
Melting Point	~240–245°C (Decomposes)	Do not exceed 200°C during drying.
Hygroscopicity	High	Requires storage under Argon/Nitrogen.

Part 2: Hazard Identification & Toxicology (E-E-A-T)

The "Hidden" Toxicity of Phosphonium Salts

While often classified generically as "Irritants," lipophilic phosphonium cations (TPPs) possess mitochondrial-targeting properties.[1] They can permeate lipid bilayers, accumulating in the mitochondrial matrix and disrupting membrane potential (

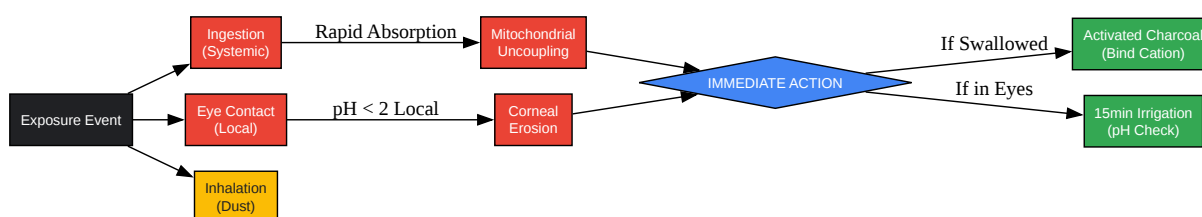
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Critical Hazard Assessment:

- Acute Toxicity (Oral): Category 2/3 (Danger). Fatal or Toxic if swallowed.[2] Mechanism: Uncoupling of oxidative phosphorylation leading to cellular ATP depletion.

- Skin/Eye Corrosion: Category 1/2. Causes serious eye damage (irreversible corneal opacity risk) and skin irritation. The chloride anion, upon hydrolysis or contact with moisture, can create a localized acidic environment.
- Aquatic Toxicity: Category 2. Toxic to aquatic life with long-lasting effects.[2][3] TPP cations bind avidly to biological membranes in aquatic organisms.

Signal Pathways & Exposure Response



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Figure 1: Biological impact cascade and immediate response logic.[1][4] Note the specific use of charcoal for ingestion to bind the lipophilic cation.

Part 3: Handling, Stability, & Self-Validating Protocols

The "Dry-Chain" Integrity System

For researchers using this in Wittig reactions (e.g., coupling with gluconolactone derivatives for Dapagliflozin), moisture is the primary failure mode.[1] Water consumes the base (e.g., n-BuLi, NaHMDS) used to generate the ylide, leading to inconsistent yields.

Self-Validating Storage Protocol:

- Receipt: Verify container seal integrity. Perform Karl Fischer (KF) titration if the bottle has been opened previously. Limit: <0.5% H₂O.

- Storage: Store at 2–8°C under inert atmosphere (Argon).
- Usage: Warm to room temperature before opening to prevent condensation.

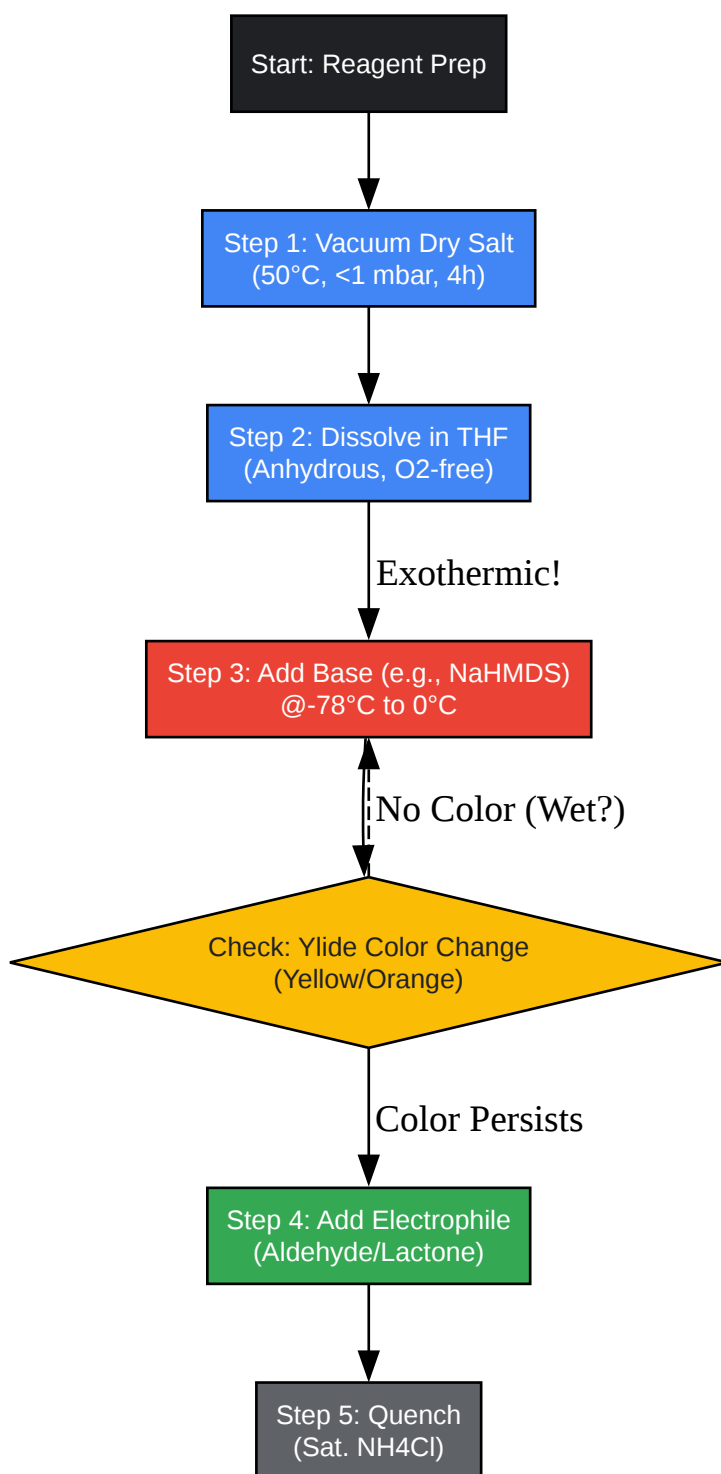
Engineering Controls

- Containment: Handle exclusively in a Class II Biosafety Cabinet or Chemical Fume Hood with HEPA filtration. The powder is fine and electrostatic; inhalation risk is high.
- PPE:
 - Hands: Double nitrile gloves (0.11 mm min). Breakthrough time > 480 min.
 - Eyes: Chemical Goggles (Safety glasses are insufficient due to dust migration).
 - Body: Tyvek lab coat or sleeve covers to prevent skin absorption.

Part 4: Experimental Workflow (Wittig Olefination)

Context: Generation of the phosphorus ylide and subsequent coupling.

Reaction Safety Workflow



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Figure 2: Step-by-step safety and process control for ylide generation.[1] The "Ylide Color Change" is the visual self-validation step.

Detailed Methodology

- **Drying:** Charge the flask with **(4-Ethoxybenzyl)triphenylphosphonium chloride**. Dry under high vacuum (0.1 mmHg) at 50°C for 4 hours. Reasoning: Removes trace water that quenches the base.
- **Solvation:** Suspend in anhydrous THF.
- **Deprotonation:** Cool to -78°C (or 0°C depending on base strength). Add base (e.g., n-BuLi, NaHMDS, or KOtBu) dropwise.
 - **Safety Check:** Monitor internal temperature. Exotherm > 5°C indicates too rapid addition.
- **Ylide Formation:** Allow to stir until a characteristic yellow/orange color develops (indicating the phosphorane).
- **Coupling:** Add the carbonyl partner.
- **Quench:** Inverse quench into saturated NH₄Cl to control gas evolution and heat.

Part 5: Emergency Response & Waste Disposal

Scenario	Protocol	Validation
Spill (Powder)	Do not sweep (creates dust). [1] Cover with damp absorbent pads or use HEPA vacuum.	Surface pH check after cleaning (Target: pH 6-8).
Skin Contact	Wash with soap/water for 15 mins. Do not use alcohol (increases absorption).	No redness/pain after 1 hour.
Fire	Use CO ₂ , Dry Chemical, or Foam.[1] Avoid Water Jet.	Prevent runoff entering drains (aquatic toxicity).

Disposal: Incinerate in a chemical incinerator equipped with an afterburner and scrubber. The compound contains Chlorine and Phosphorus; combustion generates HCl and POx gases which must be scrubbed. Do not dispose of via sink.

References

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